

"2-Bromo-4,5-dimethylthiazole" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4,5-dimethylthiazole

Cat. No.: B1278221

[Get Quote](#)

Technical Guide: 2-Bromo-4,5-dimethylthiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Bromo-4,5-dimethylthiazole**, a heterocyclic organic compound. The information presented herein is intended to support researchers and professionals in various scientific disciplines, including medicinal chemistry, materials science, and synthetic organic chemistry.

Core Molecular Data

The essential molecular identifiers and properties of **2-Bromo-4,5-dimethylthiazole** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

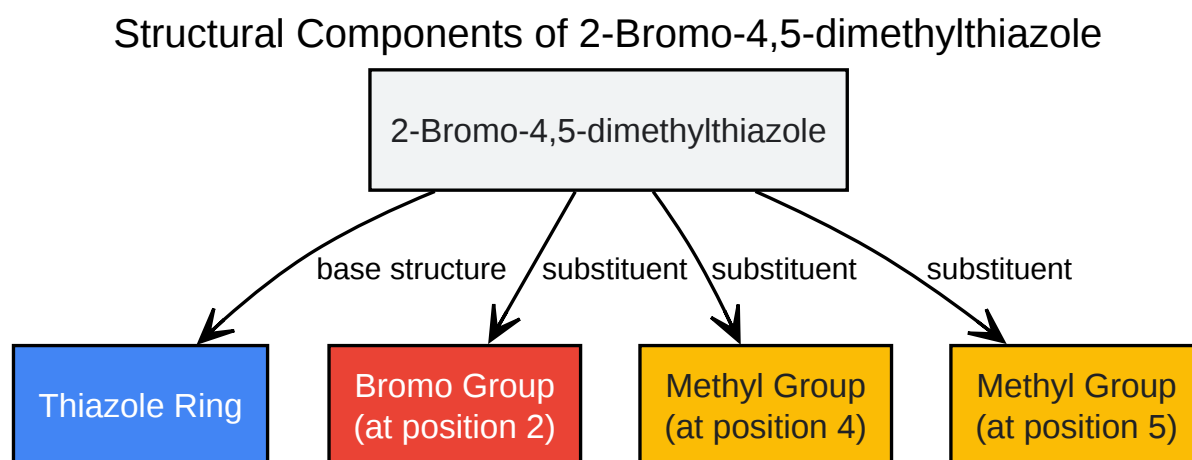
Parameter	Value	Reference
Molecular Formula	C5H6BrNS	[1]
Molecular Weight	192.08 g/mol	[1]
CAS Number	29947-24-8	[1]

Experimental Protocols and Biological Activity

Currently, detailed experimental protocols for the synthesis or specific analytical quantification of **2-Bromo-4,5-dimethylthiazole** are not readily available in public domain literature. Similarly, there is no documented evidence to suggest its involvement in specific biological signaling pathways. The compound is primarily classified as a chemical intermediate, and its utility would be determined by the specific research context in which it is employed.

Structural Representation

The logical relationship between the compound's name and its constituent chemical moieties can be visualized as follows. This diagram illustrates the key functional groups that comprise the **2-Bromo-4,5-dimethylthiazole** molecule.



[Click to download full resolution via product page](#)

Caption: Logical breakdown of **2-Bromo-4,5-dimethylthiazole**'s nomenclature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [usbio.net](https://www.usbio.net) [[usbio.net](https://www.usbio.net)]
- To cite this document: BenchChem. ["2-Bromo-4,5-dimethylthiazole" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278221#2-bromo-4-5-dimethylthiazole-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com